

TCS-OX2-29 hydrochloride stability at room temperature

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Compound of Interest

Compound Name: TCS-OX2-29 hydrochloride

Cat. No.: B593310

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TCS-OX2-29 Hydrochloride Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information regarding the stability, handling, and troubleshooting of **TCS-OX2-29 hydrochloride**. Adherence to these guidelines is crucial for ensuring the integrity and reliability of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **TCS-OX2-29 hydrochloride**?

A1: Solid **TCS-OX2-29 hydrochloride** should be stored in a desiccated environment at +4°C for long-term stability. Several suppliers indicate that the compound is stable for shipping at ambient temperatures.^[1]

Q2: How should I store solutions of **TCS-OX2-29 hydrochloride**?

A2: It is highly recommended to prepare solutions fresh for each experiment. If short-term storage is necessary, solutions can be stored at -20°C for up to one month.^[2] Some suppliers suggest that stock solutions in DMSO can be stored at -80°C for up to a year.^{[2][3]} Always ensure the solution is fully thawed and any precipitate is redissolved before use.

Q3: What solvents are recommended for dissolving **TCS-OX2-29 hydrochloride**?

A3: **TCS-OX2-29 hydrochloride** is soluble in water up to 100 mM and in DMSO up to 25 mM. For in vivo studies, specific formulation protocols are available from some suppliers, often involving a combination of DMSO, PEG300, Tween-80, and saline.^[2]

Q4: Is **TCS-OX2-29 hydrochloride** sensitive to light or moisture?

A4: While specific photostability data is not readily available, the recommendation to store it desiccated suggests a sensitivity to moisture. As a general precaution for complex organic molecules, it is advisable to protect it from prolonged exposure to light.

Q5: What is the expected purity of **TCS-OX2-29 hydrochloride** from commercial suppliers?

A5: Commercial suppliers typically provide **TCS-OX2-29 hydrochloride** with a purity of $\geq 98\%$, often confirmed by HPLC.^[4]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent or unexpected experimental results	Degradation of the compound due to improper storage.	- Verify that the solid compound has been stored at +4°C and desiccated. - For solutions, confirm they were prepared fresh or stored appropriately at -20°C or -80°C for a limited time. - Consider performing a purity check of your stock solution using HPLC.
Precipitation of the compound in solution.	- Ensure the solution is completely thawed and vortexed before use. - Gentle warming or sonication may be used to redissolve any precipitate, especially for solutions in DMSO. ^[2] - Verify that the concentration does not exceed the solubility limit in the chosen solvent.	
Inaccurate concentration of the stock solution.	- The molecular weight of the hydrochloride salt may vary slightly between batches due to hydration. Use the batch-specific molecular weight provided on the Certificate of Analysis for precise calculations. - Ensure accurate weighing of the solid compound and precise measurement of the solvent volume.	
Visible changes in the solid compound (e.g., color change,	Absorption of moisture or degradation.	- Discard the compound if significant changes in

clumping)

appearance are observed. -
Ensure the storage container
is tightly sealed and stored in a
desiccator at +4°C.

Stability Data Summary

While specific quantitative data on the room temperature stability of **TCS-OX2-29 hydrochloride** is limited in publicly available literature, the following table summarizes the recommended storage conditions to ensure stability.

Form	Storage Temperature	Duration	Additional Notes
Solid	+4°C	Long-term	Must be stored under desiccated conditions.
Solution	-20°C	Up to 1 month	Prepare fresh if possible. Avoid repeated freeze-thaw cycles. [2]
Solution (in DMSO)	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. [2] [3]

Experimental Protocols

Protocol for Assessing the Stability of TCS-OX2-29 Hydrochloride

This protocol outlines a forced degradation study to assess the stability of **TCS-OX2-29 hydrochloride** under various stress conditions. This can help identify potential degradation products and establish a stability-indicating analytical method.

1. Preparation of Stock Solution:

- Accurately weigh a known amount of **TCS-OX2-29 hydrochloride**.

- Dissolve in a suitable solvent (e.g., a mixture of water and acetonitrile or DMSO) to a final concentration of 1 mg/mL.

2. Application of Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 N HCl. Incubate at 60°C for 24 hours.
- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 N NaOH. Incubate at 60°C for 24 hours.
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% hydrogen peroxide. Store at room temperature, protected from light, for 24 hours.
- Thermal Degradation: Store the solid compound at 60°C for 24 hours. Also, reflux the stock solution at 60°C for 24 hours.
- Photolytic Degradation: Expose the solid compound and the stock solution to direct sunlight or a photostability chamber for 24 hours.

3. Sample Analysis:

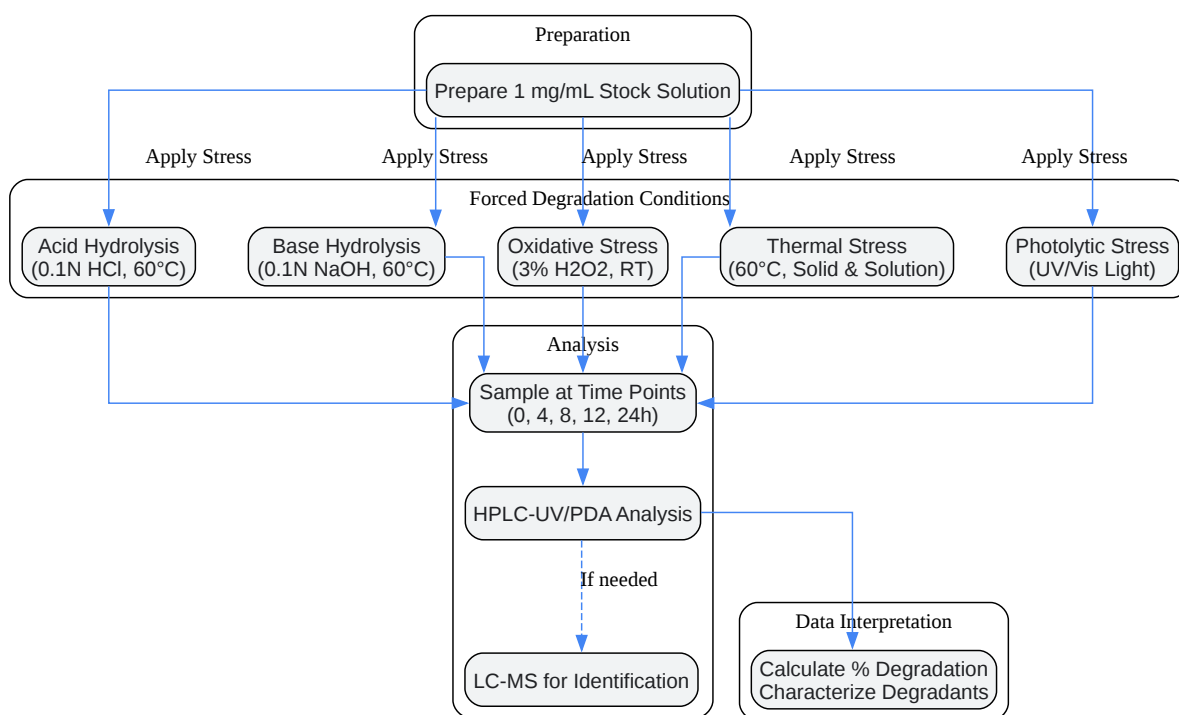
- At specified time points (e.g., 0, 4, 8, 12, 24 hours), withdraw aliquots of the stressed samples.
- Neutralize the acidic and basic samples before analysis.
- Analyze all samples, including an unstressed control, by a stability-indicating HPLC method. A reverse-phase C18 column with a gradient elution of acetonitrile and water (with a modifier like formic acid or trifluoroacetic acid) is a common starting point.
- Use a PDA or UV detector to monitor the elution profile. Mass spectrometry (LC-MS) can be used to identify the mass of any degradation products.

4. Data Interpretation:

- Compare the chromatograms of the stressed samples to the control.

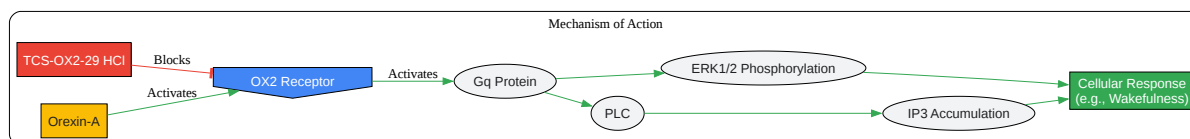
- Calculate the percentage of degradation by the decrease in the peak area of the parent compound.
- Identify and characterize any significant degradation products.

Visualizations



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Caption: Workflow for Forced Degradation Study of TCS-OX2-29 HCl.



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Caption: TCS-OX2-29 HCl blocks Orexin-A signaling at the OX2 receptor.

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